

An In-depth Technical Guide to the CsF-AlF₃ System Phase Diagram

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Compound of Interest

Compound Name: Cesium fluoroaluminate

CAS No.: 138577-01-2

Cat. No.: B136709

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This technical guide provides a comprehensive overview of the cesium fluoride-aluminum fluoride (CsF-AlF₃) binary system, a material combination of significant interest in the field of brazing fluxes for aluminum alloys. The information presented is targeted towards researchers, scientists, and professionals in materials science and drug development, offering detailed data, experimental protocols, and a visual representation of the phase equilibria.

Core Data Presentation: Invariant Points and Phase Transitions

The phase relationships in the CsF-AlF₃ system have been elucidated through experimental investigations, revealing a complex system with multiple intermediate compounds and invariant reactions. The key quantitative data, including congruent and incongruent melting points, eutectic compositions, and solid-state transformations, are summarized in the table below for ease of reference and comparison.

Feature	Type	Temperature (°C)	Composition (mol% AlF ₃)	Phases Involved
Melting Point	Congruent (Cs ₃ AlF ₆)	790	25.0	L ↔ Cs ₃ AlF ₆
Eutectic Point (E ₁)	Eutectic	654	10.0	L ↔ CsF + Cs ₃ AlF ₆
Eutectic Point (E ₂)	Eutectic	471	42.0	L ↔ Cs ₃ AlF ₆ + CsAlF ₄
Peritectic Point (P ₁)	Peritectic	508	~55.0	L + CsF·2AlF ₃ ↔ CsAlF ₄
Peritectic Point (P ₂)	Peritectic	653	~70.0	L + CsF·3AlF ₃ ↔ CsF·2AlF ₃
Decomposition	Solid State (CsAlF ₄)	443	50.0	Eutectic Solid → CsAlF ₄
Polymorphic Transition	Solid State (CsAlF ₄)	422	50.0	α-CsAlF ₄ ↔ β-CsAlF ₄

Note: The exact compositions for the peritectic points are estimated from the phase diagram topology.

Experimental Protocols

The determination of the CsF-AlF₃ phase diagram relies on established thermal analysis and structural characterization techniques. The following is a detailed methodology based on the cited experimental work.^[1]

1. Sample Preparation:

- Starting Materials: High-purity anhydrous cesium fluoride (CsF) and aluminum fluoride (AlF₃) are used as the starting components.
- Mixing: A series of samples with varying compositions across the entire CsF-AlF₃ range are prepared by accurately weighing and mixing the component fluorides in a controlled

atmosphere (e.g., a glovebox filled with argon) to prevent hydration.

- Homogenization: The mixtures are thoroughly ground to ensure homogeneity and then transferred to sealed crucibles, typically made of an inert material such as platinum or graphite, to prevent reaction with the container at high temperatures.

2. Differential Thermal Analysis (DTA):

- Apparatus: A high-temperature differential thermal analyzer is employed to detect thermal events such as melting, solidification, and solid-state transitions.
- Procedure: A small amount of the prepared sample (typically 10-30 mg) is placed in the sample crucible, with an empty crucible serving as the reference. The samples are heated and cooled at a controlled rate (e.g., 5-10 °C/min) under an inert atmosphere (e.g., argon).
- Data Acquisition: The temperature difference between the sample and the reference is recorded as a function of the sample temperature. The onset temperatures of endothermic (heating) and exothermic (cooling) peaks are used to determine the transition temperatures (liquidus, solidus, eutectic, and peritectic).

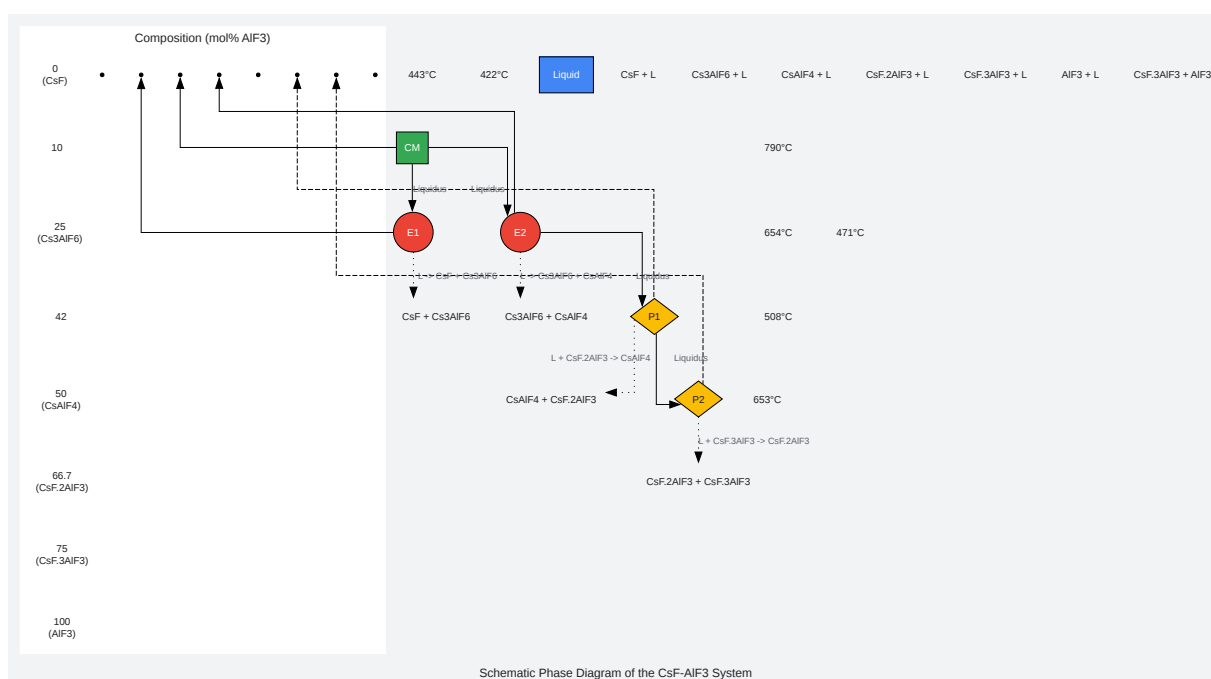
3. X-ray Diffraction (XRD) with Quenching Technique:

- Purpose: XRD is used to identify the crystalline phases present at different temperatures and compositions. The quenching technique is employed to preserve the high-temperature phase structures at room temperature for analysis.
- Procedure:
 - Samples of specific compositions are heated to a temperature within a particular phase field and held for a sufficient time to reach equilibrium.
 - The samples are then rapidly cooled (quenched) to room temperature, for example, by dropping the sealed crucible into liquid nitrogen or cold water.
 - The quenched samples are ground into a fine powder.
- Analysis: The powdered samples are analyzed using an X-ray diffractometer. The resulting diffraction patterns are compared with standard diffraction data to identify the crystalline

phases present, thereby confirming the phase boundaries and the composition of the intermediate compounds.^[1]

Visualization of the CsF-AlF₃ Phase Diagram

The logical relationships between the different phases as a function of temperature and composition can be represented graphically. The following DOT script generates a simplified schematic of the CsF-AlF₃ phase diagram, highlighting the key compounds and invariant points.



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A schematic representation of the CsF-AlF₃ phase diagram.

Diagram Interpretation: This diagram illustrates the stable phases in the CsF-AlF₃ system at different temperatures and compositions. The key features are:

- L: Represents the liquid phase.
- CM (Congruent Melting): The compound Cs₃AlF₆ melts at a constant temperature of 790°C without changing composition.
- E₁ and E₂ (Eutectic Points): At these points, a single liquid phase transforms into two solid phases upon cooling. Eutectic E₂ at 471°C represents the lowest melting point in the system, which is critical for brazing applications.^[1]
- P₁ and P₂ (Peritectic Points): These represent reactions where a liquid and a solid phase react upon cooling to form a different solid phase.^[1]
- Solid Phase Fields: Areas below the solidus lines represent regions where only solid phases exist. The diagram shows the formation of several intermediate compounds: Cs₃AlF₆, CsAlF₄, CsF·2AlF₃, and CsF·3AlF₃.^[1]

This technical guide provides a foundational understanding of the CsF-AlF₃ phase diagram, crucial for the development and optimization of materials and processes that utilize this fluoride system.

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References

- 1. [researchgate.net](https://www.researchgate.net) [researchgate.net]
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